

A Comprehensive Technical Guide to 4-Chlorophthalic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorophthalic acid

Cat. No.: B1346634

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **4-Chlorophthalic acid**, a versatile chemical intermediate with significant applications in pharmaceutical development and beyond. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and its role as a key building block in the creation of various bioactive molecules.

Chemical Identity and Properties

4-Chlorophthalic acid is a chlorinated derivative of phthalic acid. Its unique structure, featuring a chlorine atom on the benzene ring, enhances its reactivity and makes it a valuable precursor in organic synthesis.

IUPAC Name: 4-chlorobenzene-1,2-dicarboxylic acid^[1]

CAS Number: 89-20-3^{[2][3][4][5][6]}

Physicochemical Data

A summary of the key quantitative data for **4-Chlorophthalic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ ClO ₄	[2][3][5][6]
Molecular Weight	200.58 g/mol	[3][6]
Melting Point	~285 °C	
Boiling Point	399.5 ± 27.0 °C at 760 mmHg	
Water Solubility	0.1-0.5 g/100 mL at 21.5 °C	[7]
pKa	2.88 ± 0.10 (Predicted)	[7]

Synthesis and Experimental Protocols

The synthesis of **4-Chlorophthalic acid** and its anhydride is crucial for its application in various industries. Several methods have been developed, primarily involving the chlorination of phthalic anhydride or its derivatives.

Protocol 1: Chlorination of Phthalic Anhydride

One common method for the production of **4-Chlorophthalic acid** involves the direct chlorination of phthalic anhydride.[2][8]

Methodology:

- Phthalic anhydride is mixed with sodium hydroxide, a polar solvent, and a phase transfer catalyst such as tetrabutylammonium chloride.
- Chlorine gas is then introduced into the reaction mixture to carry out the chlorination reaction.
- The reaction temperature and pH are carefully controlled to optimize the yield of the monosodium salt of **4-chlorophthalic acid**. [4]
- The use of a phase transfer catalyst has been shown to increase the conversion rate to 92.1-96.5%. [4]

- The resulting **4-chlorophthalic acid** monosodium salt can then be acidified to yield **4-Chlorophthalic acid**.

Protocol 2: Synthesis from Monosodium Phthalate

An alternative route utilizes monosodium phthalate as the starting material.

Methodology:

- Monosodium phthalate is used as the raw material with water as the medium.
- A weak alkali solution is employed as a pH regulator for the reaction system.
- Chlorine gas is directly introduced for the chlorination reaction, with a weight ratio of chlorine to phthalic anhydride of 0.3-0.45.
- The reaction is maintained at a temperature of 50-70°C for 2-5 hours.
- This process yields high-purity 4-chlorophthalic anhydride after desalting, dehydration, and purification by rectification.[5]

The logical workflow for the synthesis starting from phthalic anhydride is depicted below.



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Figure 1: Synthesis workflow of **4-Chlorophthalic acid** from Phthalic Anhydride.

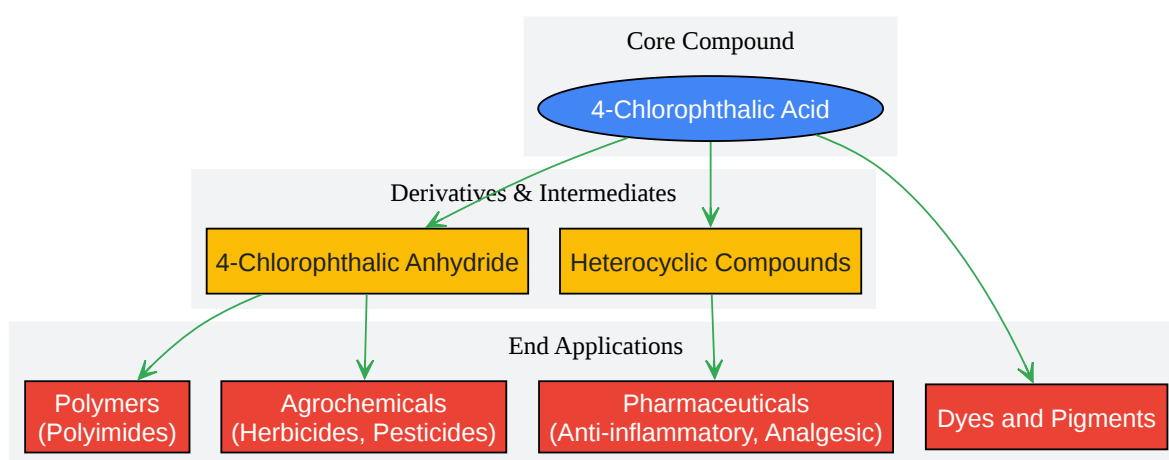
Applications in Drug Development and Beyond

4-Chlorophthalic acid is a pivotal intermediate in the pharmaceutical industry, primarily for the synthesis of active pharmaceutical ingredients (APIs).[2] Its derivatives are integral to the formation of heterocyclic compounds, which are core structures in many drugs.[2]

Role in Medicinal Chemistry

- Anti-inflammatory and Analgesic Drugs: It serves as a building block in the creation of molecules that modulate biological pathways associated with pain and inflammation.[2]
- Antimicrobial Agents: Derivatives of **4-Chlorophthalic acid** have demonstrated antimicrobial and antifungal properties.[7] For instance, a series of 1,3-bis-anilides of 4-hydroxyisophthalic acid have shown activity against various bacteria and fungi.
- Enzyme Inhibition: Certain derivatives, such as N-derivatized 2,3,4,5-tetrachlorophthalimides, have exhibited potent inhibitory activity against α -glucosidase.

The relationship between **4-Chlorophthalic acid** and its applications is illustrated in the following diagram.



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Figure 2: Applications of **4-Chlorophthalic acid** and its derivatives.

Other Industrial Uses

Beyond pharmaceuticals, **4-Chlorophthalic acid** and its anhydride are used in the production of:

- Polymers: As a monomer for the synthesis of high-performance polyimides.[8]
- Dyes and Pigments: In the synthesis of various colorants.[9]
- Agrochemicals: As an intermediate for herbicides and pesticides.[8]

Biological Activity

While **4-Chlorophthalic acid** itself is primarily an intermediate, its derivatives have shown notable biological activities. The incorporation of the 4-chlorophthaloyl moiety can enhance the biological efficacy, selectivity, and stability of the final drug product.[2]

Research has indicated that certain anilide derivatives of a related compound, 4-hydroxyisophthalic acid, exhibit significant antibacterial and antifungal properties. These findings suggest that the phthalic acid backbone, when appropriately substituted, can serve as a scaffold for the development of new antimicrobial agents.

Conclusion

4-Chlorophthalic acid is a chemical of significant interest to researchers and professionals in drug development and materials science. Its well-established synthesis routes and versatile reactivity make it an invaluable building block for a wide array of functional molecules. Further exploration of its derivatives is likely to yield novel therapeutic agents and advanced materials.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Chlorophthalic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346634#4-chlorophthalic-acid-cas-number-and-iupac-name]

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